Technical Guide: Safety & Handling of 2-Bromo-5-propylpyridine

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Compound of Interest

Compound Name:	*2-Bromo-5-propylpyridine*
CAS No.:	*1159821-61-0*
Cat. No.:	*B2678080*

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CAS: 1159821-61-0 | Molecular Formula: C8H10BrN[1]

Introduction

In the landscape of medicinal chemistry, **2-Bromo-5-propylpyridine** serves as a critical heterocyclic building block.[1] Its structural utility lies in the orthogonality of its functional groups: the bromine atom at the C2 position acts as a highly reactive handle for metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Stille), while the propyl group at C5 provides lipophilic bulk, often used to modulate the metabolic stability or receptor binding affinity of drug candidates.[1]

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a researcher-centric analysis of hazards, toxicology, and operational protocols. It is designed for scientists who need to synthesize data into safe, reproducible workflows.

Part 1: Chemical Identity & Physicochemical Profile[1]

Understanding the physical state of the reagent is the first step in risk mitigation. As a propyl-substituted halopyridine, this compound exhibits lipophilicity that facilitates skin absorption

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more readily than its unsubstituted analogs.[1]

Property	Specification	Operational Implication
CAS Number	1159821-61-0	Unique identifier for inventory and waste tracking.[1]
Molecular Weight	200.08 g/mol	Required for stoichiometry calculations in couplings.
Physical State	Liquid / Low-melting Solid	Likely an oil at RT.[1] Requires luer-lock syringes for transfer to avoid drips.[1]
Solubility	Organic Solvents (DCM, DMF, MeOH)	Highly soluble in lipids; rapid dermal penetration risk.
Reactivity	Halogenated Heterocycle	Susceptible to hydrolysis under strong acidic/basic conditions; air-sensitive over time.[1]

Part 2: Hazard Identification & Toxicology (GHS)[1][2][3][4]

While specific toxicological data for this exact isomer is often extrapolated, the 2-bromo-5-alkylpyridine class shares a consistent hazard profile.[1] The primary risks are mucosal irritation and acute toxicity via ingestion.

GHS Classification (29 CFR 1910.1200)[1]

- Signal Word:WARNING
- Acute Toxicity, Oral: Category 4 (H302)[1][2][3]
- Skin Corrosion/Irritation: Category 2 (H315)[1][2][4]
- Serious Eye Damage/Irritation: Category 2A (H319)[1][2]

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- STOT - Single Exposure: Category 3 (Respiratory System) (H335)[1][2][4]

Toxicological Mechanism

The toxicity of bromopyridines is often driven by metabolic activation. The pyridine ring can undergo N-oxidation or epoxidation, leading to reactive intermediates that bind to cellular proteins. The bromine atom renders the C2 position electrophilic, potentially causing direct alkylation of biological nucleophiles (skin/eye proteins), resulting in the observed irritation.

Visualization: Hazard Pathway

The following diagram illustrates the progression from exposure to physiological effect, highlighting the critical control points.[4][3][5][6]

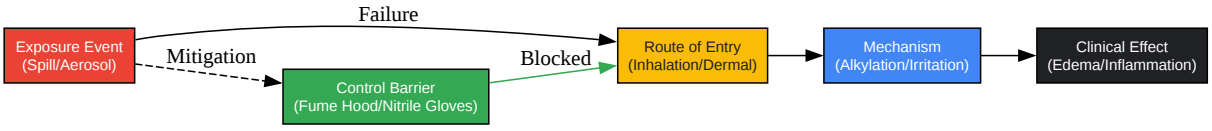

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Figure 1: Hazard progression logic. The "Control Barrier" is the only variable the researcher can manipulate to prevent the clinical effect.

Part 3: Safe Handling & Storage Protocols

Engineering Controls

- Ventilation: All operations involving open containers must occur within a certified chemical fume hood. The vapor pressure of propyl-substituted pyridines increases significantly with temperature (e.g., during reflux), creating an inhalation hazard.

- Inert Atmosphere: Store and handle under Nitrogen (

) or Argon (

). While less sensitive than organolithiums, bromopyridines can degrade via oxidation or hydrolysis (forming pyridones) upon prolonged exposure to moist air, liberating Hydrogen Bromide (HBr) gas, which is corrosive.

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Personal Protective Equipment (PPE)

- Gloves:Nitrile (minimum 0.11 mm thickness) is standard. For prolonged immersion or handling concentrated stock solutions, double-gloving or using Laminate (Silver Shield) gloves is recommended due to the compound's lipophilicity.[1]
- Eye Protection: Chemical safety goggles.[7][8] Face shields are required if the reaction volume exceeds 100 mL or involves vigorous heating.

Part 4: Experimental Application: Suzuki-Miyaura Coupling

The most common application of **2-Bromo-5-propylpyridine** is as an electrophile in palladium-catalyzed cross-couplings.[1] This protocol integrates safety checkpoints directly into the workflow.

Reaction: **2-Bromo-5-propylpyridine** + Phenylboronic acid

2-Phenyl-5-propylpyridine[1]

Step-by-Step Methodology

- Preparation (Inert Loop):
  - Flame-dry a two-neck round-bottom flask and cool under a stream of Argon.
  - Safety Check: Ensure the Argon line has a functional bubbler to prevent over-pressurization.
- Reagent Addition:
  - Add **2-Bromo-5-propylpyridine** (1.0 eq) and Phenylboronic acid (1.2 eq).
  - Add catalyst (e.g.,

    , 5 mol%) and base (e.g.,

    , 3.0 eq).
  - Solvent: Add degassed 1,4-Dioxane/Water (4:1).[1]

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  - Why? Degassing prevents oxidation of the Pd(0) active species and reduces homocoupling side products.
- Reaction Phase:
  - Heat to 80-90°C.
  - Safety Check: Use a temperature controller with a thermocouple in the oil bath, not just the hotplate dial, to prevent thermal runaway.
- Work-up (The Hazard Point):
  - Cool to room temperature.[2]
  - Quench with water.[2][4][5][6][7][8][9][10]
  - Extract with Ethyl Acetate.
  - Critical: The aqueous layer will contain boronic acid residues and inorganic bromides. Dispose of as Halogenated Aqueous Waste.

Visualization: Workflow with Safety Interlocks

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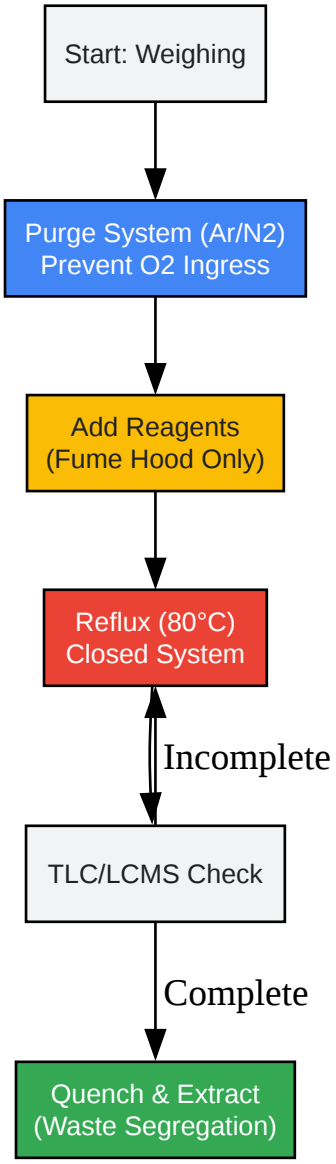

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Figure 2: Suzuki-Miyaura coupling workflow. Color-coded nodes indicate safety-critical steps (Red = High Risk, Blue = Stability Control).

Part 5: Emergency Response & Waste Management

Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don respiratory protection (half-mask with organic vapor cartridge) if the spill exceeds 10 mL outside a hood.

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- Absorb: Use vermiculite or sand. Do not use combustible materials like sawdust (potential reaction with bromine residues).
- Clean: Wipe surfaces with a dilute soap solution to remove the oily residue.

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[6][7] Lift eyelids to ensure irrigation of the conjunctiva.
- Skin Contact: Wash with soap and water.[2][4][3][6][7][9] Do not use ethanol, as it may increase dermal absorption of the lipophilic pyridine.
- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia is higher than the toxicity of absorption in the stomach.

Disposal

- Stream: Halogenated Organic Waste.
- Labeling: Must clearly state "Contains Brominated Pyridines."
- Incompatibility: Do not mix with strong oxidizers (e.g., nitric acid) in the waste container to avoid exothermic decomposition.[11]

References

- Sigma-Aldrich. (2024). Product Specification: **2-Bromo-5-propylpyridine** (CAS 1159821-61-0).[1][12] Merck KGaA. Link
- Fisher Scientific. (2025). Safety Data Sheet: 2-Bromopyridine Class Hazards. Thermo Fisher Scientific.[6][10] Link
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 12613271 (**2-Bromo-5-propylpyridine**). PubChem. Link[1]
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. Link

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Sources

- 1. 2-Bromo-3-propylpyridine | CAS#:1417518-84-3 | Chemsrc [m.chemsrc.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. jubilantingrevia.com [jubilantingrevia.com]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. scribd.com [scribd.com]
- 8. dollycorporation.com [dollycorporation.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. fishersci.com [fishersci.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. 2-bromo-5-propylpyridine | 1159821-61-0 [sigmaaldrich.com]

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